

An In-depth Technical Guide to N-(2-mercaptopropionyl)-glycine (Tiopronin)

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Compound of Interest		
Compound Name:	N-(2-Sulfanylpropyl)glycine	
Cat. No.:	B15427761	Get Quote

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Abstract

N-(2-mercaptopropionyl)-glycine (Tiopronin) is a thiol-containing compound with significant therapeutic applications, most notably in the management of cystinuria. This technical guide provides a comprehensive overview of its fundamental properties, mechanism of action, and key experimental findings. It is designed to serve as a detailed resource for researchers and professionals involved in drug development and related scientific fields. This document summarizes essential quantitative data in structured tables and provides detailed experimental protocols. Furthermore, it includes visual representations of its primary mechanism of action and an experimental workflow to facilitate a deeper understanding of its biochemical and physiological roles.

Core Compound Properties

N-(2-mercaptopropionyl)-glycine, also known as Tiopronin, is a synthetic compound recognized for its clinical efficacy. Its fundamental identifiers and physicochemical properties are summarized below.

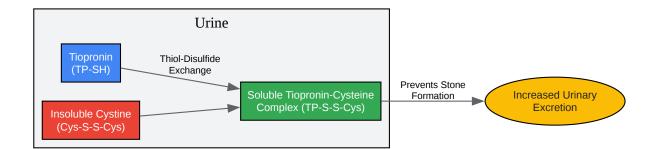


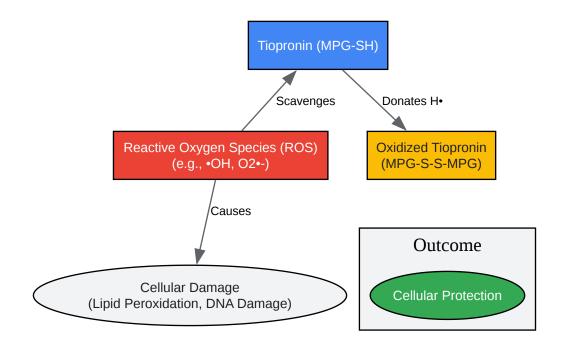
Property	Value	Citation(s)
CAS Number	1953-02-2	[1][2][3]
Molecular Weight	163.19 g/mol	[1][2][4]
Molecular Formula	C5H9NO3S	[2][4][5]
Synonyms	Tiopronin, a-Mercaptopropionyl Glycine	[1][2][6]
Physical Form	White crystalline powder	[1][5]
Melting Point	98-100 °C	[1]
Solubility	Soluble in water	[5]

Mechanism of Action in Cystinuria

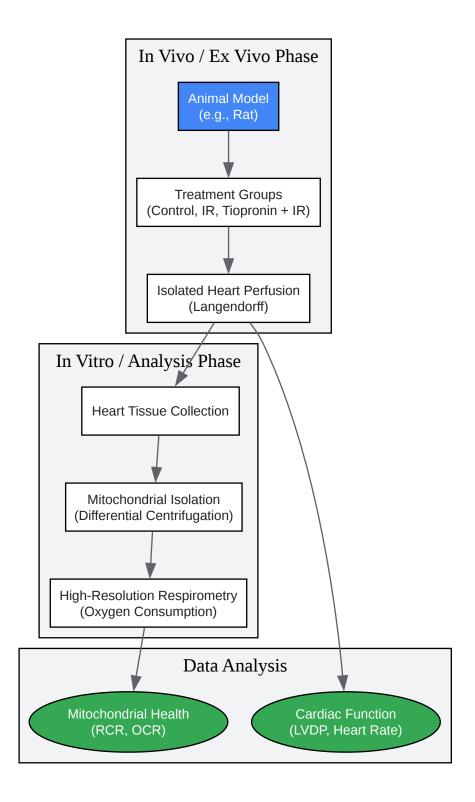
Tiopronin's primary therapeutic role is in the prevention of cystine kidney stones in patients with cystinuria. Its mechanism is a direct consequence of its thiol group, which participates in a thiol-disulfide exchange with the sparingly soluble amino acid cystine. This reaction cleaves the disulfide bond in cystine, forming a more water-soluble mixed disulfide complex of tiopronin-cysteine.[1][7][8] This increase in solubility effectively lowers the concentration of free cystine in the urine, preventing its precipitation and the formation of calculi.[2][8]











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